

An In-depth Technical Guide to Perfluoropentyl Iodide: Structure, Synthesis, and Applications

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Compound of Interest

Compound Name: Perfluoropentyl iodide

Cat. No.: B042553

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This guide provides a comprehensive technical overview of perfluoropentyl iodide, a key fluorinated building block in modern chemistry. Intended for researchers, scientists, and professionals in drug development and materials science, this document delves into the compound's chemical structure, formula, synthesis, and diverse applications, grounded in established scientific principles and methodologies.

Introduction to Perfluoropentyl Iodide

Perfluoropentyl iodide, systematically named 1-iodoundecafluoropentane, is a perfluoroalkyl iodide (PFAI) that has garnered significant interest in various fields of chemical synthesis. Its structure, featuring a five-carbon perfluorinated chain, imparts unique properties such as high thermal stability, chemical inertness, and both hydrophobicity and oleophobicity. The presence of a terminal iodine atom provides a reactive site for a multitude of chemical transformations, making it a versatile intermediate for introducing the undecafluoropentyl group (C₅F₁₁) into a wide range of molecules. This modification can dramatically alter the physicochemical and biological properties of the target compounds, a feature of particular importance in pharmaceutical and materials science applications.

Chemical Structure and Formula

The chemical identity of perfluoropentyl iodide is defined by its molecular structure and formula.

- Chemical Name: 1-Iodoundecafluoropentane

- Synonyms: Perfluoropentyl iodide, Undecafluoropentyl iodide
- Molecular Formula: $C_5F_{11}I$
- CAS Number: 638-79-9

The structure consists of a linear five-carbon chain where all hydrogen atoms have been substituted by fluorine atoms, with an iodine atom at one terminus.

Caption: Chemical structure of 1-iodoundecafluoropentane.

Physicochemical Properties

The unique properties of perfluoropentyl iodide are a direct consequence of its highly fluorinated structure. A summary of its key physicochemical properties is presented in the table below.

Property	Value
Molecular Weight	395.94 g/mol
Appearance	Colorless to pale yellow liquid
Density	Approximately 2.2 g/mL
Boiling Point	Approximately 100 °C
Refractive Index	Approximately 1.34

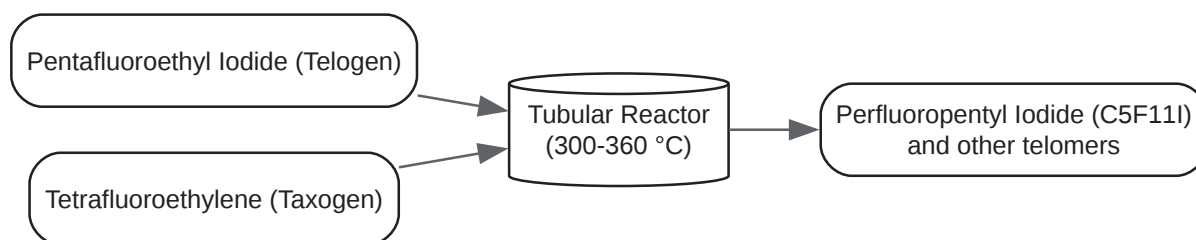
Note: Some physical properties are estimated based on data from homologous perfluoroalkyl iodides due to limited specific data for the C5 compound.

Synthesis of Perfluoropentyl Iodide

The primary industrial method for the synthesis of perfluoroalkyl iodides, including perfluoropentyl iodide, is telomerization.^{[1][2]} This process involves the reaction of a telogen (a molecule that provides the end groups of the polymer) with a taxogen (a monomer).

Telomerization of Tetrafluoroethylene

In a typical synthesis, a shorter perfluoroalkyl iodide, such as pentafluoroethyl iodide (C_2F_5I), acts as the telogen, and tetrafluoroethylene (TFE, C_2F_4) serves as the taxogen.[1] The reaction is generally carried out under thermal conditions in a tubular reactor.[1]



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Caption: General workflow for telomerization synthesis.

Experimental Protocol: Continuous Thermal Telomerization

This protocol is a generalized procedure based on the synthesis of various perfluoroalkyl iodides.[1]

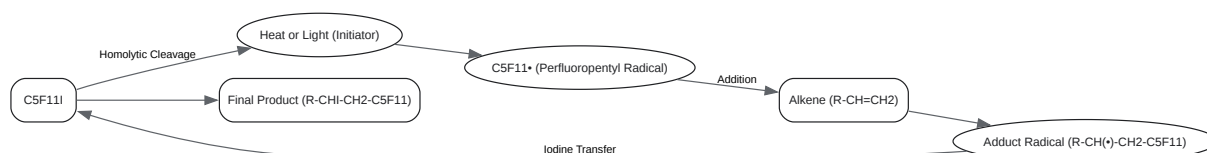
- **Reactor Setup:** A continuous process is carried out in a tubular reactor.
- **Reagent Feed:** Pentafluoroethyl iodide (telogen) and tetrafluoroethylene (taxogen) are fed into the reactor. To control the formation of higher molecular weight telomers, the tetrafluoroethylene can be introduced at different points along the reactor.[1] For instance, 30-75% of the TFE is supplied at the head of the reactor, with the remainder introduced between 2/5 and 3/4 of the reactor length.[1]
- **Reaction Conditions:** The telomerization is typically conducted at temperatures ranging from 300 to 360 °C under atmospheric pressure.[1] The molar ratio of telogen to total taxogen is generally maintained between 1 and 3.[1]
- **Product Isolation:** The product mixture, containing perfluoroalkyl iodides of varying chain lengths, is collected from the reactor outlet.
- **Purification:** The desired perfluoropentyl iodide is separated from other telomers and unreacted starting materials by fractional distillation.

Applications in Research and Development

The reactivity of the carbon-iodine bond makes perfluoropentyl iodide a valuable reagent in organic synthesis and materials science.

Introduction of Perfluoroalkyl Groups

Perfluoropentyl iodide is an effective agent for introducing the C₅F₁₁ group into organic molecules. This is often achieved through radical addition reactions to alkenes and alkynes. The weak C-I bond can be homolytically cleaved by heat or light to generate a perfluoropentyl radical, which then adds across a double or triple bond.^[3]



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Caption: Mechanism of radical addition to an alkene.

Synthesis of Fluorinated Surfactants

Perfluoroalkyl iodides are key precursors in the synthesis of fluorinated surfactants.^[4] These surfactants exhibit exceptional properties, including very low surface tension in aqueous solutions.^[4] The synthesis often involves the reaction of the perfluoroalkyl iodide with a molecule containing a hydrophilic head group.

Experimental Protocol: Synthesis of a Fluorinated Thiol (Precursor to a Surfactant Head Group)

This is a general procedure adaptable for perfluoropentyl iodide.

- **Reaction Setup:** A reaction vessel is charged with perfluoropentyl iodide and a suitable solvent.

- **Addition of Thiolyating Agent:** A reagent such as thiourea is added, followed by a base to facilitate the formation of a thiol.
- **Reaction Conditions:** The reaction mixture is typically heated to ensure completion.
- **Workup and Purification:** The product is isolated through extraction and purified by distillation or chromatography to yield the perfluoroalkyl thiol, which can then be further modified to create the final surfactant.

Role in Drug Development

The incorporation of fluorine into drug candidates can significantly enhance their metabolic stability, lipophilicity, and binding affinity. Perfluoroalkyl groups can be introduced into bioactive molecules using perfluoropentyl iodide to modulate these properties. While specific examples for perfluoropentyl iodide are not widely published, the general utility of perfluoroalkyl iodides in medicinal chemistry is well-established.

Spectroscopic Characterization

Spectroscopic techniques are crucial for the identification and characterization of perfluoropentyl iodide.

- **^{19}F NMR Spectroscopy:** This is a powerful tool for characterizing fluorinated compounds due to the wide chemical shift range and high sensitivity of the ^{19}F nucleus.^[5] For a linear perfluoroalkyl iodide like 1-iodoundecafluoropentane, one would expect distinct signals for the CF_3 group, the CF_2 groups adjacent to the CF_3 and the iodine, and the other CF_2 groups in the chain. The chemical shifts (relative to CFCl_3) are expected in the following approximate ranges:
 - CF_3 : -80 to -85 ppm
 - CF_2 groups: -110 to -130 ppm
 - CF_2I : -60 to -70 ppm
- **Mass Spectrometry:** Mass spectrometry would show the molecular ion peak and characteristic fragmentation patterns, including the loss of an iodine atom and fragmentation

of the perfluoroalkyl chain.

- Infrared (IR) Spectroscopy: The IR spectrum would be dominated by strong C-F stretching vibrations, typically in the range of 1100-1300 cm^{-1} .^{[6][7]}

Safety and Handling

Perfluoroalkyl iodides should be handled with care in a laboratory setting. Based on data for homologous compounds, perfluoropentyl iodide is expected to be a skin and eye irritant.

General Safety Precautions:

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including chemical-resistant gloves and safety goggles.
- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood.
- Storage: Store in a cool, dry place away from light and incompatible materials such as strong oxidizing agents. Containers should be tightly sealed.
- Disposal: Dispose of in accordance with local, regional, and national regulations.

Conclusion

Perfluoropentyl iodide is a valuable and versatile fluorinated building block with significant potential in organic synthesis, materials science, and drug discovery. Its ability to introduce the perfluoropentyl moiety allows for the tailored modification of molecular properties. A thorough understanding of its synthesis, reactivity, and handling is essential for its effective and safe utilization in research and development.

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